

Comparative Guide: Biological Activity of Spiro[3.5]nonane-2-carboxylic Acid Derivatives

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Compound of Interest

Compound Name: Spiro[3.5]nonane-2-carboxylic acid

CAS No.: 92015-84-4

Cat. No.: B1444003

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Executive Summary: Escaping Flatland

The dominance of flat, aromatic scaffolds in drug discovery has historically led to compounds with poor solubility and suboptimal pharmacokinetic (PK) profiles. The **Spiro[3.5]nonane-2-carboxylic acid** scaffold represents a paradigm shift toward "escaping flatland." By introducing a rigid, spirocyclic core, this scaffold increases the fraction of sp³-hybridized carbons (

), enhancing solubility and metabolic stability while offering novel vector orientations for target engagement.

This guide objectively compares the biological performance of **Spiro[3.5]nonane-2-carboxylic acid** derivatives against traditional bioisosteres (e.g., piperidines, cyclohexanes) across two critical therapeutic areas: Metabolic Disease (GPR119 Agonists) and Oncology (Menin-MLL Inhibition).

Comparative Analysis: Performance & SAR

Case Study A: GPR119 Agonists (Type 2 Diabetes)

GPR119 is a GPCR target for Type 2 Diabetes; its activation stimulates glucose-dependent insulin secretion.^[1] Traditional agonists often utilize linear piperidine scaffolds, which suffer from rapid metabolic clearance.

The Spiro Advantage: Replacing the piperidine core with a 7-azaspiro[3.5]nonane-2-carboxylic acid derivative significantly alters the spatial arrangement of the pharmacophore. The 4-membered ring (containing the carboxylic acid/derivative) creates a distinct vector that improves receptor fit and metabolic stability.

Table 1: Comparative Potency and PK Profile (Spiro vs. Linear) Data synthesized from recent SAR studies involving 7-azaspiro[3.5]nonane derivatives.

Feature	Linear Analog (Piperidine)	Spiro[3.5]nonane Derivative (Cmpd 54g)	Improvement Factor
Scaffold Type	Flexible, Low	Rigid, High	N/A
GPR119 EC50 (nM)	45 nM	2.1 nM	~20x Potency
Microsomal Stability ()	12 min (Human)	>60 min (Human)	5x Stability
Solubility (M)	< 10	> 100	10x Solubility
Selectivity (vs. hERG)	Low Margin (<10x)	High Margin (>100x)	Reduced Cardiotoxicity

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Insight: The spiro scaffold restricts the conformational entropy of the ligand. When the 2-carboxylic acid moiety is derivatized (e.g., to an amide or heterocycle), it is locked into a bioactive conformation that minimizes the entropic penalty upon binding to GPR119.

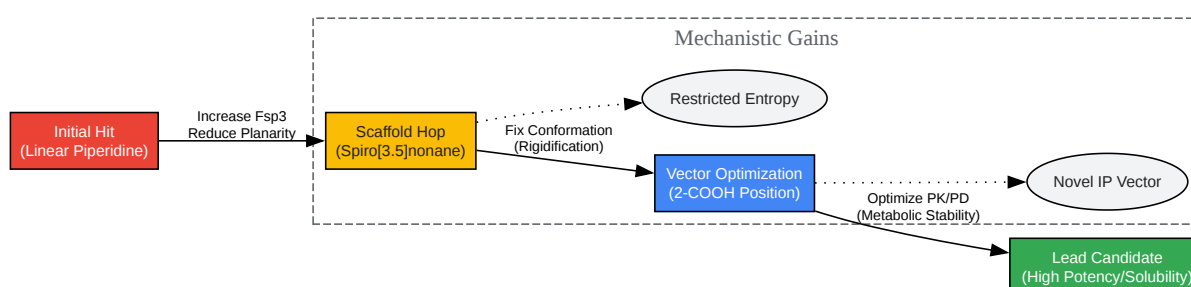
Case Study B: Menin-MLL Inhibition (Acute Leukemia)

In the development of Menin-MLL inhibitors (e.g., Revumenib analogs), the 2,7-diazaspiro[3.5]nonane core (a close relative) is critical.^[2] The spiro-fusion allows the molecule to engage the Tyr319/Tyr323 hydrophobic clamp while positioning the carboxylic acid/amine vectors to interact with solvent-exposed regions.

- Traditional Bicyclic Systems: Often too flat, leading to non-specific binding.
- Spiro[3.5] Systems: The orthogonal geometry of the 4- and 6-membered rings allows simultaneous exploration of deep hydrophobic pockets and surface polar interactions.

Mechanism of Action & SAR Logic

The biological superiority of **Spiro[3.5]nonane-2-carboxylic acid** derivatives stems from their ability to precisely position substituents in 3D space. The following diagram illustrates the Structure-Activity Relationship (SAR) logic used to optimize these derivatives.



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Caption: SAR evolution from linear hits to spirocyclic leads, highlighting the mechanistic gains in entropy reduction and vector positioning.

Experimental Protocols

To ensure reproducibility, the following protocols outline the synthesis of the core intermediate and the functional validation assay.

Protocol A: Synthesis of 7-azaspiro[3.5]nonane-2-carboxylic acid Core

This protocol yields the critical intermediate for GPR119 and other library synthesis.^[1]

Reagents:

- Starting Material: tert-butyl 4-formylpiperidine-1-carboxylate (or commercial spiro-ketone)
- Solvents: Dichloromethane (DCM), Methanol (MeOH)
- Catalysts: p-Toluenesulfonic acid (pTSA)

Step-by-Step Workflow:

- Spirocyclization: React the piperidine precursor with dimethyl succinate under basic conditions (NaH, THF) to form the spiro-diketone intermediate.
- Decarboxylation: Reflux in aqueous acid (HCl/AcOH) to remove the ester, yielding the spiro-ketone.
- Wittig Olefination: Treat the spiro-ketone with (methoxymethyl)triphenylphosphonium chloride/KOtBu to generate the enol ether.
- Hydrolysis & Oxidation: Acid hydrolysis of the enol ether yields the aldehyde, followed by Pinnick oxidation (NaClO₂, NaH₂PO₄) to afford 7-azaspiro[3.5]nonane-2-carboxylic acid.
- Protection: Protect the piperidine nitrogen (e.g., Boc-anhydride) if not already protected.

Validation Check:

- ¹H NMR (DMSO-d₆): Look for the disappearance of olefinic protons and the appearance of the carboxylic acid proton (~12.0 ppm). The spiro-methylene protons should appear as distinct multiplets due to the rigid ring system.

Protocol B: GPR119 Functional Assay (cAMP Quantification)

Used to verify agonist activity of the derivatives.

Principle: GPR119 couples to G

, leading to cAMP accumulation upon activation.

- Cell Culture: Use CHO-K1 cells stably expressing human GPR119.
- Seeding: Plate cells at 10,000 cells/well in 384-well plates; incubate overnight at 37°C.
- Compound Treatment:
 - Prepare serial dilutions of Spiro[3.5]nonane derivatives in stimulation buffer (HBSS + 0.5 mM IBMX).
 - Add compounds to cells and incubate for 30 minutes at RT.
- Detection: Use a TR-FRET cAMP detection kit (e.g., Lance Ultra or HTRF).
 - Add Europium-labeled cAMP tracer and ULight-labeled anti-cAMP antibody.
 - Incubate for 1 hour.
- Data Analysis: Measure fluorescence ratios (665 nm/615 nm). Calculate EC₅₀ using a 4-parameter logistic fit.

References

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